

Application Note: N6-Palmitoyl-L-Lysine in Advanced Cell Culture Systems

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Compound of Interest

Compound Name: N6-Palmitoyl lysine

CAS No.: 59012-44-1

Cat. No.: B7823749

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Executive Summary

N6-Palmitoyl-L-Lysine (Pal-Lys) represents a convergence of nutrient delivery and physical shear protection in modern serum-free media (SFM). Unlike traditional additives that function solely as surfactants (e.g., Pluronic F-68) or carrier proteins (e.g., BSA), Pal-Lys is a metabolizable lipoamino acid. It serves a dual function: acting as a non-animal-derived surfactant to protect cells from hydrodynamic stress while simultaneously delivering palmitic acid—a critical lipid for membrane biogenesis—in a highly bioavailable, soluble form.

This guide details the physicochemical properties, preparation protocols, and experimental optimization of Pal-Lys for CHO, HEK293, and stem cell culture systems.

Scientific Mechanism & Rationale

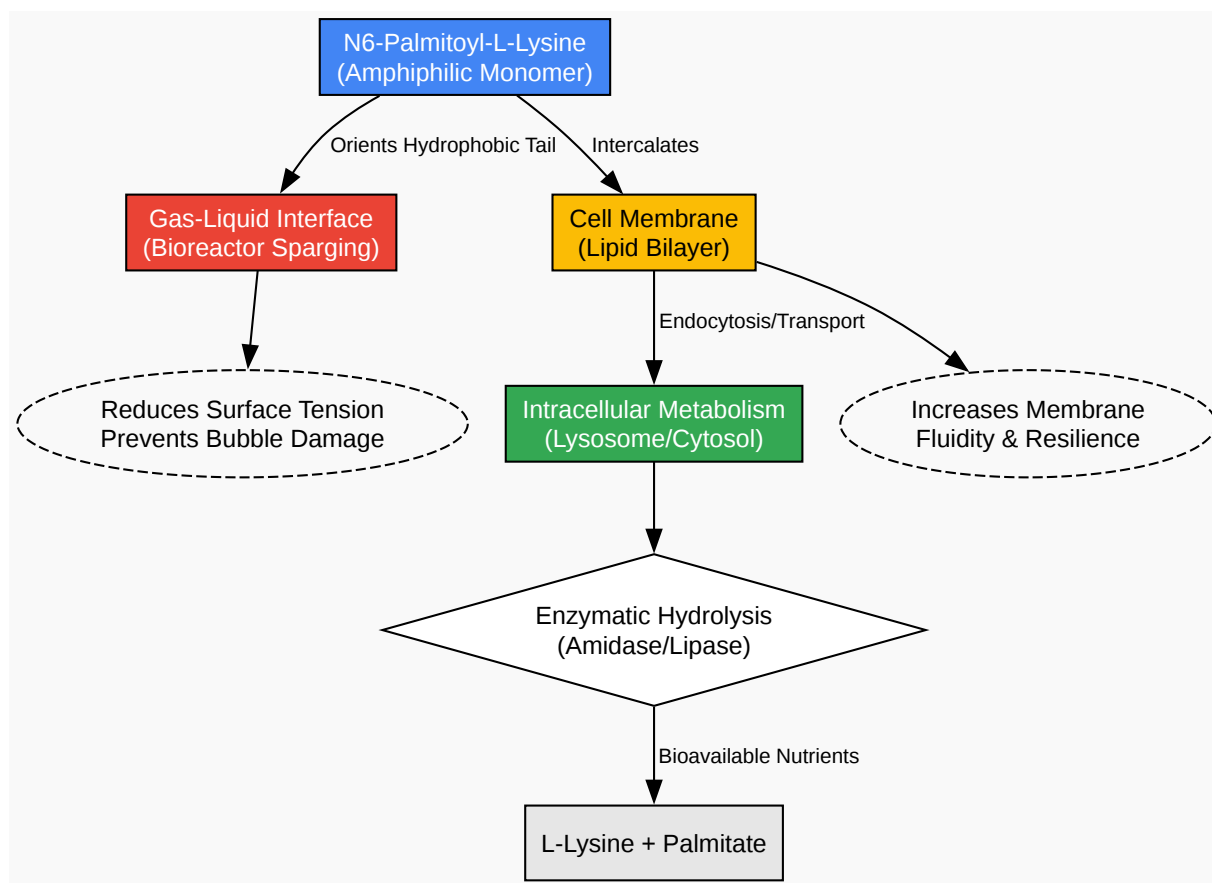
The "Metabolizable Surfactant" Paradigm

In bioreactors, cells face two primary challenges: shear stress from sparging/agitation and lipid auxotrophy in serum-free environments.

- Traditional Approach: Pluronic F-68 (Poloxamer 188) is used for shear protection but is non-metabolizable, accumulating in the media and potentially complicating downstream purification. Fatty acids are supplied via BSA complexes, which introduces batch-to-batch variability and adventitious agent risks.
- The Pal-Lys Advantage: Pal-Lys is an amphiphilic molecule.^[1] Its hydrophobic palmitoyl tail inserts into the gas-liquid interface (reducing surface tension) and the cell membrane (increasing resistance to shear). Crucially, cells can internalize Pal-Lys and enzymatically cleave it into L-Lysine (amino acid source) and Palmitate (energy/membrane source), leaving no residual polymer accumulation.

Mechanism of Action Diagram

The following diagram illustrates how Pal-Lys bridges the gap between physical protection and metabolic support.



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Caption: Figure 1. Dual-mode action of N6-Palmitoyl-L-Lysine: Physicochemical shear protection at the interface and biological nutrient delivery intracellularly.

Technical Specifications & Preparation

Physicochemical Properties

Property	Specification	Notes
Chemical Name	N6-(1-Oxohexadecyl)-L-lysine	Also known as -Palmitoyl-Lysine
CAS Number	59012-43-0	Verify CAS for specific salt forms
Molecular Weight	384.6 g/mol	
Solubility	Low in water; Soluble in DMSO, Ethanol, Alkaline pH	Critical: Requires specific solubilization protocol
Appearance	White crystalline powder	Hygroscopic; store desiccated at -20°C

Stock Solution Protocol (100 mM)

Direct addition of powder to media will result in precipitation. Use this solvent-based method for sterility and stability.

Reagents:

- N6-Palmitoyl-L-Lysine powder[1]
- Dimethyl Sulfoxide (DMSO), Cell Culture Grade (anhydrous)
- Alternative: 0.1 M NaOH (if solvent-free is required, though stability is lower)

Procedure:

- Weighing: Weigh 38.5 mg of N6-Palmitoyl-L-Lysine.
- Solubilization: Add 1.0 mL of sterile DMSO.
- Dissolution: Vortex vigorously. If necessary, warm to 37°C for 5-10 minutes until the solution is completely clear.
 - Note: The solution may appear viscous.

- Sterilization: Filter through a 0.2 μm PTFE (hydrophobic) syringe filter if not using sterile DMSO.
- Storage: Aliquot into small volumes (e.g., 100 μL) and store at -20°C . Avoid repeated freeze-thaw cycles.

Application Protocols

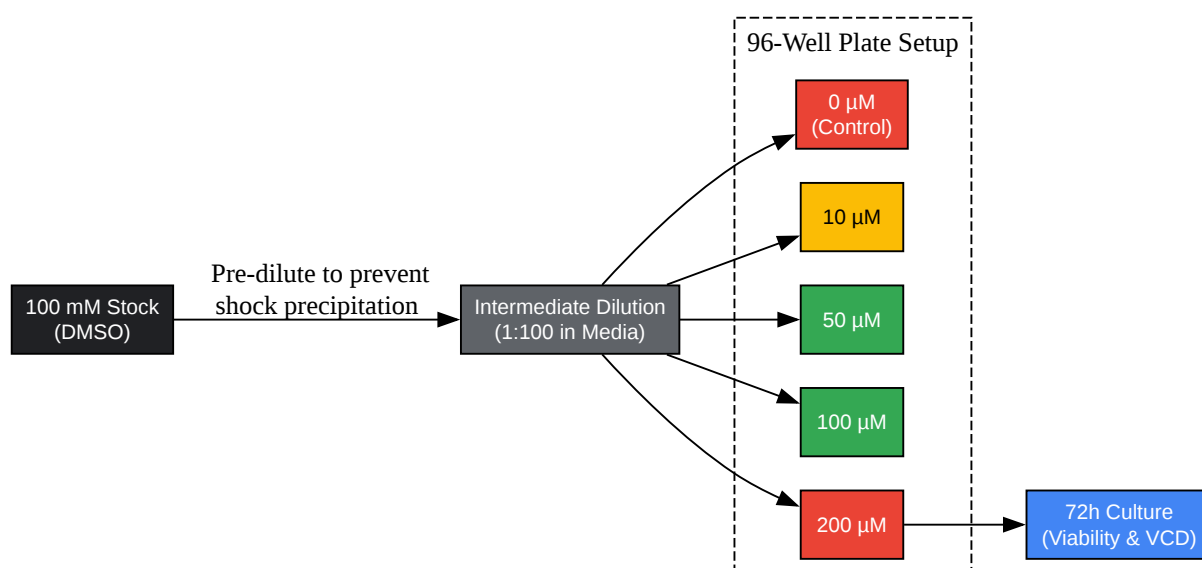
Optimization of Concentration (Titration Assay)

Because Pal-Lys affects both physical properties and metabolism, the optimal concentration must be determined empirically for each cell line.

Target Range: 10 μM – 200 μM (approx. 4 mg/L – 80 mg/L).

- Comparison: Pluronic F-68 is typically used at 1000 mg/L (0.1%). Pal-Lys is effective at much lower concentrations due to its specific lipid nature.

Workflow Diagram:



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Caption: Figure 2. Titration workflow. Pre-dilution is critical to prevent local precipitation when adding hydrophobic stock to aqueous media.

Step-by-Step Supplementation Protocol

- Pre-Culture: Ensure cells (CHO, HEK, etc.) are adapted to serum-free media and are in the exponential growth phase.
- Media Preparation:
 - Thaw the 100 mM Pal-Lys stock at 37°C.
 - Crucial Step (Pre-dilution): Do not add 100 mM stock directly to the bioreactor. Prepare a 100x working solution by diluting the stock into a small volume of warm (37°C) media under constant stirring.
 - Example: To achieve 50 μ M final in 1 L bioreactor:
 - Target amount: 50 μ mol.
 - Volume of 100 mM Stock: 0.5 mL.
 - Add 0.5 mL Stock to 50 mL warm media (vortexing).
 - Add this 50 mL mixture to the 950 mL bioreactor volume.
- Cultivation:
 - Monitor Viable Cell Density (VCD) and Viability daily.
 - Observe foam formation. Pal-Lys reduces surface tension; excessive foaming may require antifoam (though Pal-Lys often stabilizes foam less than Pluronic).
- Analysis:
 - Compare growth kinetics against a Pluronic F-68 control.

- Success Metric: Equivalent shear protection with improved specific productivity (due to lipid supplementation).

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Precipitation upon addition	"Shock" precipitation due to high hydrophobicity.	Use the Pre-dilution step (Section 4.2). Ensure media is warm (37°C) during addition.
Cell toxicity at high conc.	Detergent effect disrupting membranes (>200 µM).	Reduce concentration. The "surfactant" limit is lower for lipoamino acids than for polymers like Pluronic.
Cloudy Stock Solution	Incomplete dissolution or moisture contamination.	Re-warm to 37°C. If cloudiness persists, discard and prepare fresh using anhydrous DMSO.
Foaming	Surface activity is high.	Adjust aeration strategy. Pal-Lys foam is typically looser than Pluronic foam; antifoam C emulsion is compatible.

References

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